

An In-depth Technical Guide to the Physicochemical Properties of 4-Chlorobenzaldehyde

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Compound of Interest

Compound Name: 4-Chlorobenacil

CAS No.: 42784-16-7

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This guide provides a comprehensive overview of the core physicochemical properties of 4-Chlorobenzaldehyde (p-Chlorobenzaldehyde), a pivotal aromatic aldehyde in various scientific and industrial domains. This document is intended for researchers, scientists, and drug development professionals, offering not just data, but also insights into the practical implications of these properties.

Introduction: The Significance of 4-Chlorobenzaldehyde

4-Chlorobenzaldehyde, with the chemical formula C_7H_5ClO , is an organic compound featuring a benzene ring substituted with a chlorine atom at the para-position relative to a formyl (aldehyde) group.^{[1][2]} This substitution pattern is crucial as it significantly influences the molecule's reactivity and physical characteristics compared to unsubstituted benzaldehyde. Its importance lies in its role as a versatile intermediate in the synthesis of a wide array of fine chemicals, including pharmaceuticals, agrochemicals, dyes, and specialty polymers.^{[3][4]}

Notably, it serves as a precursor in the production of the fungicide tebuconazole, the plant growth regulator uniconazole, and certain antimicrobial agents.^{[5][6]}

Core Physicochemical Properties

A thorough understanding of the physicochemical properties of 4-Chlorobenzaldehyde is paramount for its effective handling, application in synthesis, and for ensuring safety. These properties are summarized in the table below, followed by a more detailed discussion.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ ClO	[1][7][8]
Molecular Weight	140.57 g/mol	[1][7][9]
CAS Number	104-88-1	[1][7][8]
Appearance	White to off-white or pale yellow crystalline solid/powder	[3][7][8]
Odor	Mild, aromatic, pungent aldehyde-like	[3][7]
Melting Point	45°C to 50°C (113°F to 122°F)	[1][3][10]
Boiling Point	213°C to 215°C (415°F to 419°F) at 760 mmHg	[1][3][7]
Density	~1.19 - 1.24 g/cm ³ at 20-60°C	[3][11]
Vapor Pressure	0.162 - 0.9 hPa at 20-25°C	[11][12][13]
Solubility		
In Water	Slightly soluble to insoluble (935 mg/L at 20°C)	[3][7][12]
In Organic Solvents	Soluble in ethanol, ether, benzene, chloroform, and acetone	[2][3][5]
Flash Point	87°C to 92°C (188.6°F to 197.6°F) (closed cup)	[8][11][14]
Refractive Index	~1.555 - 1.585	[12][15]

Structural and Molecular Characteristics

The structure of 4-Chlorobenzaldehyde, with its electron-withdrawing chlorine atom and aldehyde group, dictates its chemical behavior. The chlorine atom at the para position deactivates the benzene ring towards electrophilic substitution while the aldehyde group is a site for nucleophilic attack.

Caption: Chemical structure of 4-Chlorobenzaldehyde.

Solubility Profile: A Key to Reaction Engineering

The limited solubility of 4-Chlorobenzaldehyde in water is a critical consideration for reaction design.^{[3][7][12]} This property necessitates the use of organic solvents for most synthetic applications. Its high solubility in common organic solvents like ethanol, ether, benzene, and acetone allows for homogeneous reaction conditions, which is often desirable for achieving high yields and selectivities.^{[2][3][5]} When designing aqueous-organic biphasic reactions, the partitioning of 4-Chlorobenzaldehyde between the two phases will be a key parameter to control.

Thermal Properties and Stability

4-Chlorobenzaldehyde is a solid at room temperature with a relatively low melting point, which can simplify its handling and transfer in a laboratory or industrial setting.^{[1][3]} It is described as stable but sensitive to air and light.^{[5][15]} This sensitivity implies that prolonged exposure can lead to oxidation of the aldehyde group to a carboxylic acid (4-chlorobenzoic acid), which is often observed as an impurity.^[16] Therefore, it is recommended to store the compound in a cool, dry, well-ventilated area, away from light and in a tightly closed container.^{[8][17]} It is incompatible with strong bases, strong oxidizing agents, and strong reducing agents.^{[5][15]}

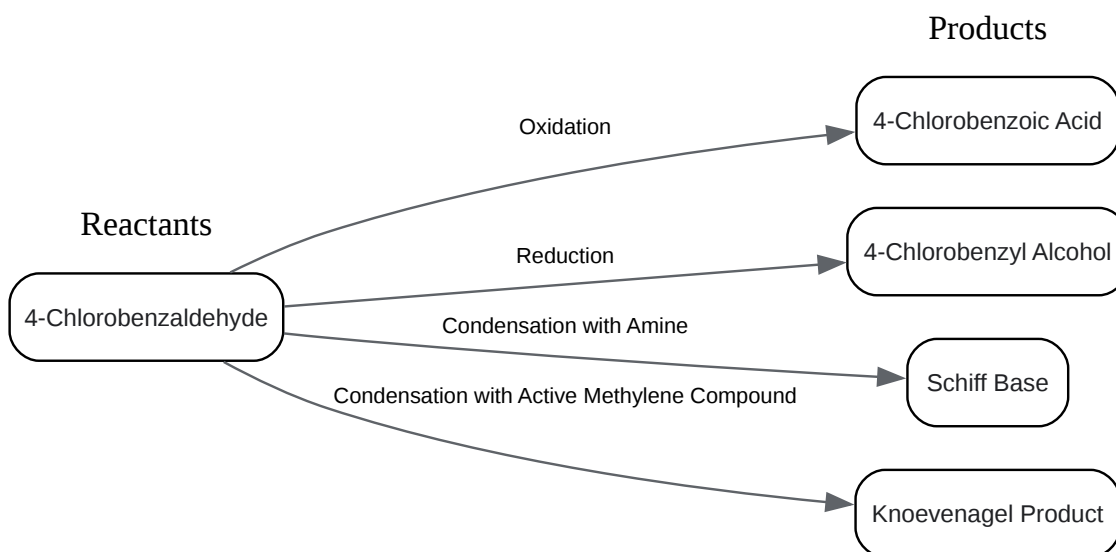
Reactivity and Synthetic Applications

The aldehyde functional group is the primary site of reactivity in 4-Chlorobenzaldehyde, undergoing a variety of characteristic reactions.

Key Reactions

- Oxidation: The aldehyde can be readily oxidized to form 4-chlorobenzoic acid.^[1]
- Reduction: Reduction of the aldehyde group yields 4-chlorobenzyl alcohol.^[5]
- Condensation Reactions: It readily undergoes condensation reactions with amines to form Schiff bases (imines) and with compounds containing active methylene groups, such as malononitrile, to form Knoevenagel condensation products.^{[1][4]}

These reactions are fundamental to its use as a building block in organic synthesis. For instance, its reaction with 2-nitroethanol is a key step in the synthesis of the antibiotic chloramphenicol.[18]



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Caption: Key reaction pathways of 4-Chlorobenzaldehyde.

Experimental Protocols

Synthesis of 4-Chlorobenzaldehyde

A common laboratory-scale synthesis involves the hydrolysis of 4-chlorobenzal chloride.[1]

Protocol: Hydrolysis of 4-Chlorobenzal Chloride

- Apparatus Setup: Equip a round-bottom flask with a stirrer, reflux condenser, and a dropping funnel.
- Reaction: Charge the flask with 4-chlorobenzal chloride.
- Hydrolysis: Slowly add water through the dropping funnel while stirring. The reaction is exothermic and will generate hydrogen chloride gas, which should be trapped or neutralized.

- **Work-up:** After the reaction is complete, cool the mixture and pour it onto ice.
- **Extraction:** Extract the product with a suitable organic solvent, such as diethyl ether.
- **Purification:** Wash the organic layer with a sodium bicarbonate solution to neutralize any remaining acid, followed by a water wash. Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- **Isolation:** Remove the solvent by rotary evaporation. The crude product can be further purified by vacuum distillation or recrystallization from a suitable solvent like ligroin.[\[19\]](#)

Another method involves the oxidation of 4-chlorobenzyl alcohol.[\[1\]](#)[\[5\]](#)

Purification by Recrystallization

For obtaining high-purity 4-Chlorobenzaldehyde, recrystallization is a standard technique.

Protocol: Recrystallization of 4-Chlorobenzaldehyde

- **Solvent Selection:** Choose a solvent in which 4-Chlorobenzaldehyde is sparingly soluble at room temperature but highly soluble at elevated temperatures. Ligroin or a mixture of hexane and ethyl acetate are suitable choices.[\[4\]](#)[\[19\]](#)
- **Dissolution:** Dissolve the crude 4-Chlorobenzaldehyde in a minimum amount of the hot solvent.
- **Decolorization (Optional):** If the solution is colored, add a small amount of activated charcoal and heat for a few minutes.
- **Hot Filtration:** Quickly filter the hot solution to remove any insoluble impurities and the activated charcoal.
- **Crystallization:** Allow the filtrate to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- **Isolation:** Collect the crystals by vacuum filtration.

- Drying: Wash the crystals with a small amount of cold solvent and dry them in a desiccator or a vacuum oven at a low temperature.

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of 4-Chlorobenzaldehyde.

- Infrared (IR) Spectroscopy: The IR spectrum will show a characteristic strong absorption band for the carbonyl (C=O) stretch of the aldehyde group around 1700 cm^{-1} . Other significant peaks will correspond to the C-Cl stretch and aromatic C-H and C=C vibrations.
[20][21]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum will exhibit a singlet for the aldehydic proton around 9.9-10.0 ppm. The aromatic protons will appear as two doublets in the region of 7.5-7.9 ppm, characteristic of a 1,4-disubstituted benzene ring.[13][18]
 - ^{13}C NMR: The carbon NMR spectrum will show a signal for the carbonyl carbon around 191 ppm. The aromatic carbons will have distinct chemical shifts, with the carbon attached to the chlorine atom appearing at a lower field.[13]
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M^+) at m/z 140 and an $(\text{M}+2)^+$ peak at m/z 142 with an intensity ratio of approximately 3:1, which is characteristic of the presence of a single chlorine atom. The base peak is often the fragment resulting from the loss of a hydrogen atom $(\text{M}-1)^+$ at m/z 139.[22][23]

Safety and Handling

4-Chlorobenzaldehyde is classified as harmful if swallowed and causes skin and serious eye irritation.[3][7] It may also cause an allergic skin reaction and respiratory irritation.[3][7] It is toxic to aquatic life with long-lasting effects.[3]

Recommended Handling Practices

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[17][24]

- Ventilation: Handle in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors.[\[17\]](#)
- Storage: Store in a tightly closed container in a cool, dry place, protected from light and air. [\[8\]](#)[\[17\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Caption: Essential safety precautions for handling 4-Chlorobenzaldehyde.

Conclusion

4-Chlorobenzaldehyde is a cornerstone intermediate in organic synthesis with a well-defined set of physicochemical properties. A comprehensive understanding of its structure, solubility, reactivity, and thermal stability, as presented in this guide, is essential for its safe and effective utilization in research and development. The provided experimental protocols and safety guidelines serve as a practical resource for scientists and professionals working with this important compound.

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